

An In-depth Technical Guide to the Physical Properties of 1-Chloropinacolone

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Compound of Interest

Compound Name: **1-Chloropinacolone**

Cat. No.: **B081408**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1-Chloropinacolone** (CAS No: 13547-70-1), a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. This document collates available data on its melting point, boiling point, and other significant physical characteristics to support research and development activities.

Core Physical Properties

1-Chloropinacolone, also known as 1-chloro-3,3-dimethyl-2-butanone, is typically a colorless to light yellow liquid under standard conditions.^{[1][2]} Its key physical properties are summarized in the table below, providing a quick reference for laboratory and process development applications.

Property	Value	Source(s)
Melting Point	-13 °C (lit.)	[2] [3] [4]
-12.6 °C	[1]	
Boiling Point	170-173 °C (lit.)	[2] [3] [4]
60.5 °C	[5]	
Density	1.025 g/mL at 25 °C (lit.)	[3]
1.1273 g/cm³ at 20 °C	[1]	
Refractive Index	n _{20/D} 1.442 (lit.)	[3]
Flash Point	153 °F (67.2 °C)	[2] [3]
Water Solubility	Not miscible / Slightly soluble	[1] [3]
Vapor Pressure	1.4 mmHg at 25 °C	[1]

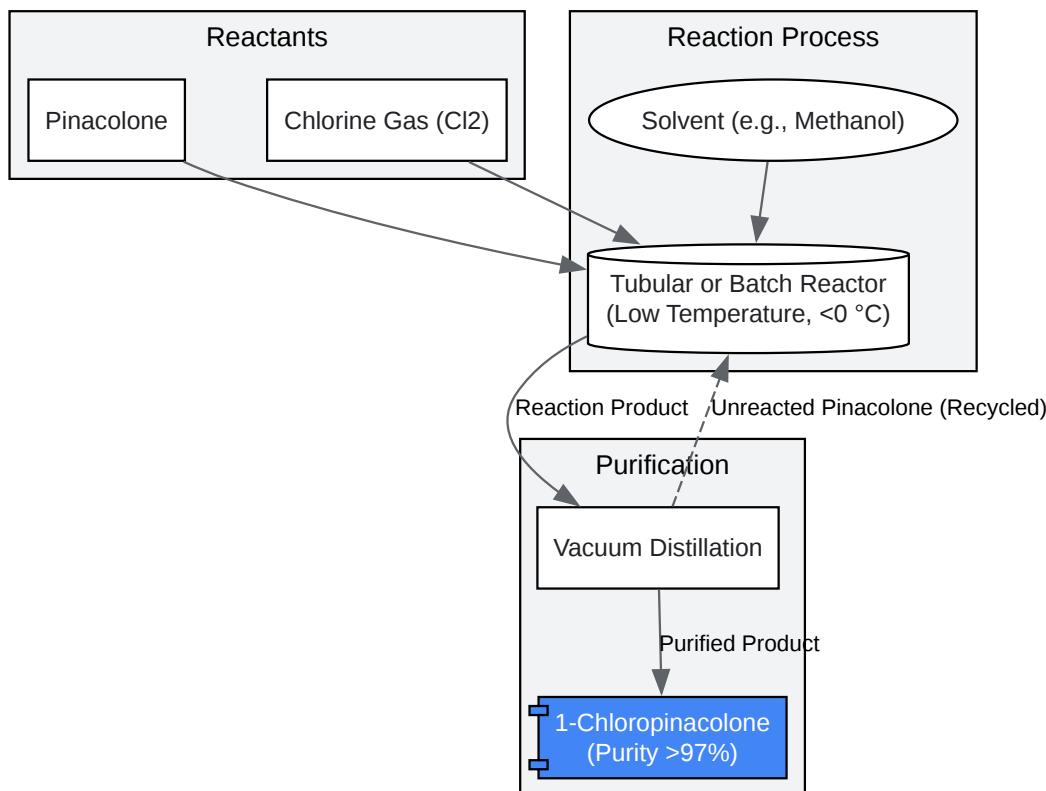
Note: The boiling point of 60.5 °C reported by one source appears to be an outlier when compared to other sources.

Experimental Protocols

Detailed experimental protocols for the determination of the melting and boiling points of **1-Chloropinacolone** are not extensively detailed in the reviewed literature. The values are consistently cited as "(lit.)", indicating they are well-established in chemical literature. Standard laboratory procedures, such as those outlined in pharmacopeias or standard chemical testing guidelines, would be employed for their determination.

The synthesis of **1-Chloropinacolone**, however, is well-documented. A common method involves the chlorination of pinacolone. The general workflow for this synthesis is illustrated below.

General Synthesis Workflow of 1-Chloropinacolone

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Caption: General synthesis workflow for **1-Chloropinacolone** production.

This process typically involves the direct chlorination of pinacolone, often at low temperatures to control the formation of isomers such as 2-chloropinacolone.^[6] The reaction is commonly carried out in a solvent like methanol.^[7] Following the reaction, the product is purified, usually by vacuum distillation, to achieve high purity.^[6]

Signaling Pathways

There is no information available in the reviewed literature to suggest that **1-Chloropinacolone** is directly involved in specific biological signaling pathways. Its primary role in the scientific and industrial sectors is that of a chemical intermediate used in the synthesis of more complex molecules, which may themselves have biological activity.^[3] For instance, it is a building block for certain triazole compounds with antifungal or other biological activities.^[3]

Conclusion

1-Chloropinacolone is a well-characterized chemical intermediate with established physical properties. While specific experimental protocols for determining its melting and boiling points are not readily available, the accepted values are consistent across multiple sources. The synthesis of this compound is a standard industrial process, and its primary utility lies in its role as a precursor for various bioactive molecules. This guide provides the essential physical data and a general understanding of its synthesis to aid researchers and developers in their work.

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